

Application Notes and Protocols for Disperse Red 278 in Digital Textile Printing

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Compound of Interest

Compound Name: Disperse Red 278

Cat. No.: B15554066

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Disperse Red 278** in digital textile printing, with a focus on applications for polyester fabrics. The information is intended to guide researchers and scientists in developing and utilizing this dye for high-performance textile applications.

Introduction

Disperse Red 278 is a monoazo disperse dye with the chemical formula $C_{22}H_{25}N_5O_7$ and CAS number 68248-10-2.^{[1][2]} It is characterized by its brilliant red shade and is primarily used for the dyeing and printing of polyester and its blends.^{[1][3][4]} Its application in digital textile printing, particularly through dye sublimation and direct-to-fabric methods, is of significant interest due to the growing demand for customized and high-quality printed textiles. This document outlines the key properties, ink formulation guidelines, printing protocols, and safety considerations for **Disperse Red 278**.

Physicochemical Properties and Performance Data

A successful digital textile printing process relies on the precise control of the physicochemical properties of the ink and the resulting performance of the printed fabric. The following tables summarize key data for **Disperse Red 278**.

Table 1: General Properties of **Disperse Red 278**

Property	Value	Reference
C.I. Name	Disperse Red 278	[1]
CAS Number	68248-10-2	[1][2][5]
Molecular Formula	C ₂₂ H ₂₅ N ₅ O ₇	[1][2][5]
Molecular Weight	471.46 g/mol	[1][2]
Appearance	Red crystalline powder	[4]
Chemical Class	Monoazo	[1][2]

Table 2: Typical Ink Formulation Properties for Disperse Dyes

Property	Target Value	Significance	Reference
Viscosity (at 25°C)	2.0 - 4.0 mPa·s	Affects jetting performance and drop formation.	
Surface Tension	30 - 40 mN/m	Influences drop spreading and substrate wetting.	
Particle Size (D50)	< 150 nm	Critical for preventing nozzle clogging and ensuring stability.	
pH	7.0 - 9.0	Affects ink stability and interaction with printhead components.	

Table 3: Color Fastness Properties of **Disperse Red 278** on Polyester

Fastness Test	Rating (Scale 1-5)	Standard (Typical)	Reference
Light Fastness (Xenon Arc)	5-6	ISO 105-B02	[6]
Washing Fastness	4-5	ISO 105-C06	[6]
Sublimation Fastness	4-5	ISO 105-P01	[6]
Rubbing Fastness (Dry)	4-5	ISO 105-X12	[6]
Rubbing Fastness (Wet)	4-5	ISO 105-X12	[6]

Experimental Protocols

The following protocols provide a general framework for the preparation of a **Disperse Red 278** nano-ink and its application in digital textile printing on polyester. These should be considered as starting points and may require optimization based on specific equipment and substrate characteristics.

Preparation of Disperse Red 278 Nano-Ink

This protocol is adapted from a method for preparing disperse dye nano-inks and is a representative procedure.

Materials:

- **Disperse Red 278** powder
- Dispersant (e.g., naphthalene sulfonic acid-formaldehyde condensate)
- Humectant (e.g., diethylene glycol or glycerol)
- Defoamer (e.g., organosilicon-based)
- Deionized water
- pH adjuster (e.g., triethanolamine)

- Zirconia beads (0.4-0.6 mm diameter)

Equipment:

- High-speed disperser or planetary ball mill
- Magnetic stirrer
- pH meter
- Particle size analyzer
- Viscometer
- Tensiometer
- Vacuum filtration system with 0.22 μm membrane

Procedure:

- Preparation of the Mill Base:
 - In a suitable container, combine **Disperse Red 278** (e.g., 10-15 wt%), dispersant (e.g., 5-10 wt%), a portion of the humectant (e.g., 10-15 wt%), and deionized water (e.g., 60-75 wt%).
 - Add zirconia beads as the grinding medium. The weight ratio of the dye to the grinding medium should be approximately 1:4 to 1:10.
 - Mill the mixture in a planetary ball mill or a high-speed disperser at a high speed (e.g., 800 rpm) for several hours (e.g., 3-6 hours) until the desired particle size is achieved. Monitor the particle size distribution periodically.
- Ink Formulation:
 - Transfer the mill base to a separate vessel.

- Under constant stirring, add the remaining humectant, a small amount of defoamer (e.g., 0.1-0.5 wt%), and any other functional additives.
- Adjust the pH of the ink to the target range (e.g., 7.0-9.0) using a suitable pH adjuster.
- Continue stirring until a homogeneous dispersion is obtained.
- Purification and Characterization:
 - Filter the formulated ink through a 0.22 μm membrane using a vacuum filtration system to remove any large particles or agglomerates.
 - Characterize the final ink for its viscosity, surface tension, particle size distribution, and pH to ensure it meets the specifications for the intended inkjet printer.

Digital Textile Printing and Fixation

Materials:

- Prepared **Disperse Red 278** nano-ink
- 100% Polyester fabric, pre-treated for digital printing
- Digital textile printer with a suitable printhead (e.g., piezoelectric)

Equipment:

- Digital textile printer
- Heat press or steamer
- Washing equipment (e.g., laboratory-scale washing machine)
- Spectrophotometer for color measurement

Procedure:

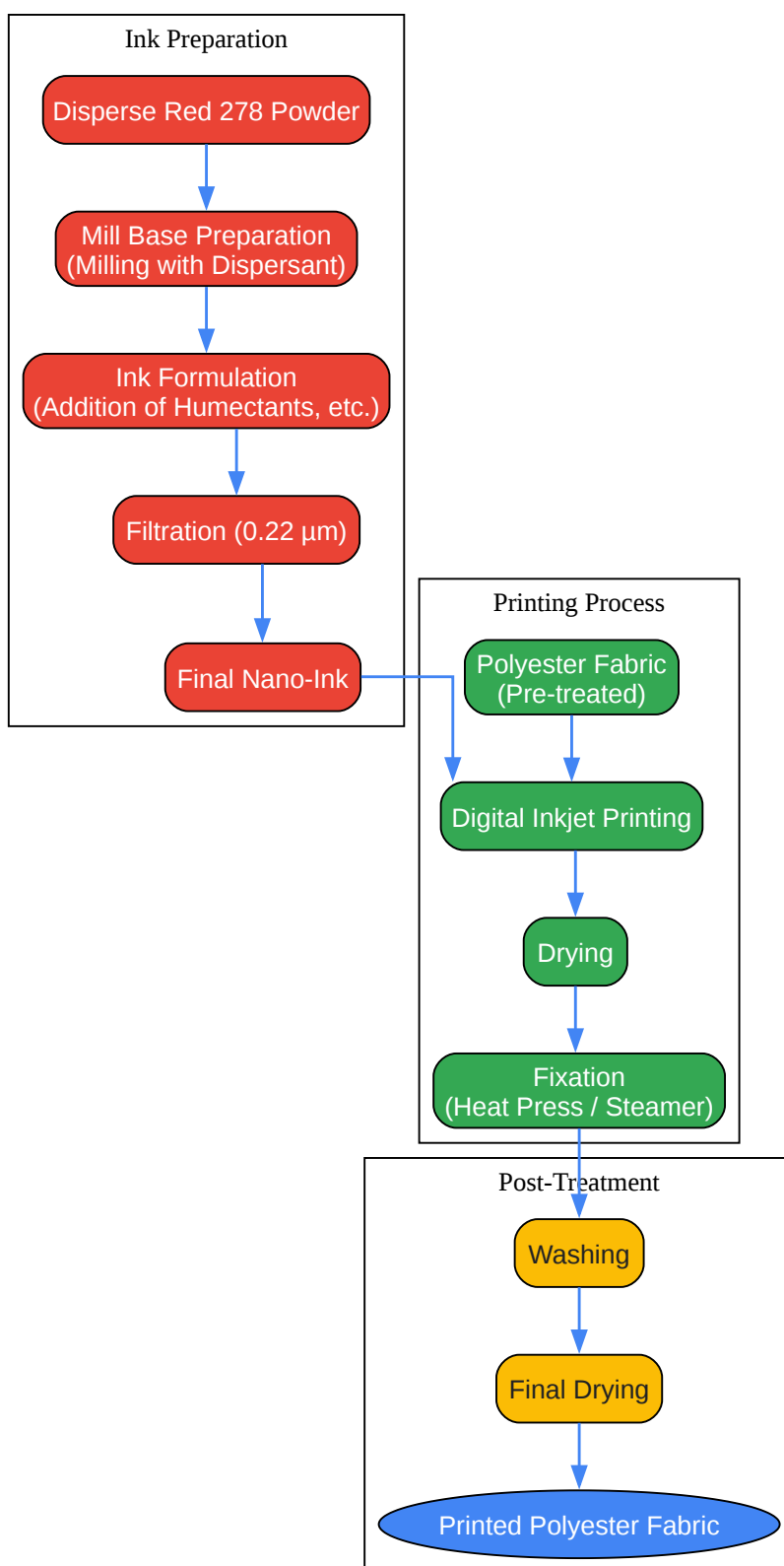
- Substrate Preparation:

- Ensure the polyester fabric is clean, dry, and free from any impurities. For direct-to-fabric printing, the fabric should be pre-treated with a coating that enhances print definition and color yield.
- Digital Printing:
 - Load the **Disperse Red 278** nano-ink into the designated ink channel of the digital textile printer.
 - Set the printing parameters, such as resolution (e.g., 720x720 dpi), ink droplet size, and printing speed, according to the desired print quality and fabric type.
 - Print the desired design onto the polyester fabric.
- Drying:
 - Allow the printed fabric to air dry or use a low-temperature inline dryer to evaporate the water and solvents from the ink.
- Fixation (Sublimation):
 - Using a Heat Press (for transfer or direct printing): Place the printed fabric in a heat press. Typical conditions for polyester are 180-210°C for 30-60 seconds. The exact temperature and time will depend on the fabric thickness and ink formulation.
 - Using a Steamer (for direct printing): Pass the printed fabric through a high-temperature steamer. For disperse dyes on polyester, superheated steam at 170-180°C for 6-8 minutes is a common practice.
- Post-Treatment (Washing):
 - After fixation, wash the printed fabric to remove any unfixed dye and auxiliary chemicals. A typical washing process involves a rinse in cold water, followed by a wash with a non-ionic detergent at 60-70°C, and then further rinsing until the water runs clear.
- Drying:
 - Dry the washed fabric in an oven or a stenter.

- Evaluation:
 - Evaluate the color strength (K/S value), color fastness (to light, washing, and rubbing according to ISO standards), and print quality (sharpness, color vibrancy) of the final printed fabric.

Visualizations

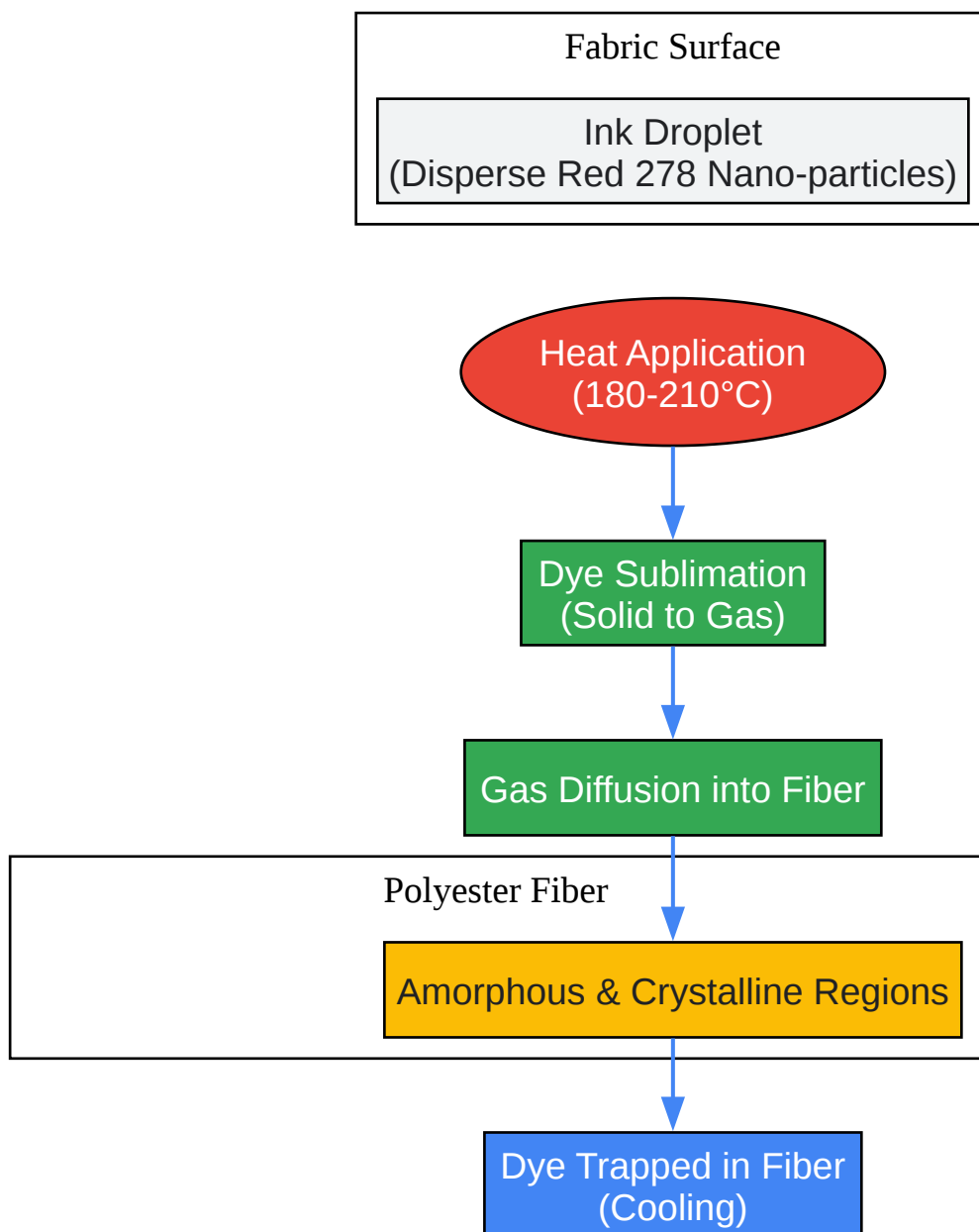
Digital Textile Printing Workflow



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Caption: Workflow for digital textile printing with **Disperse Red 278**.

Dye Fixation on Polyester Fiber



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Caption: Mechanism of **Disperse Red 278** fixation on polyester.

Safety and Handling

Disperse Red 278, like other disperse dyes, should be handled with appropriate safety precautions.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat. In case of significant dust generation, use respiratory protection.
- Handling: Avoid creating dust. Use in a well-ventilated area.
- Storage: Store in a cool, dry place away from direct sunlight and sources of ignition. Keep containers tightly closed.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

For detailed safety information, refer to the specific Safety Data Sheet (SDS) provided by the manufacturer.

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